

environmental fate and degradation of Pularyl

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Compound of Interest

Compound Name: Pularyl

Cat. No.: B1226493

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{}"answer": "### An In-depth Technical Guide on the Environmental Fate and Degradation of Fluralaner

A Note on Nomenclature: Initial searches for "**Pularyl**" did not yield a recognized chemical compound. The inquiry's context strongly suggests a likely misspelling of Fluralaner, a broad-spectrum systemic insecticide and acaricide. This guide will proceed with a comprehensive analysis of Fluralaner's environmental fate and degradation.

Fluralaner is a member of the isoxazoline class of chemicals, which are known for their potent insecticidal and acaricidal properties.[1] These compounds function by acting on the γ -aminobutyric acid (GABA)- and glutamate-gated chloride channels in insects, with a high degree of selectivity for insect neurons over those of mammals.[1]

Data Presentation

Table 1: Physicochemical Properties of Fluralaner

Property	Value	Reference
Molecular Weight	556.29 g/mol	[2]
Log P (octanol/water partition coefficient)	5.35	[2]
Water Solubility	Low	[3]
Vapor Pressure	Low (indicative of low volatility)	[4]

Table 2: Environmental Persistence of Fluralaner

Compartment	Half-life (DT50)	Conditions	Reference
Soil	Very Persistent	Aerobic	[5]
Aquatic Sediment	Degrades	Anaerobic	[5]
Aquatic Environment	May cause long-lasting harmful effects	[6]	

Table 3: Ecotoxicity of Fluralaner

Organism	Endpoint	Value	Reference
Daphnia magna (Water Flea)	EC50 (48h)	> 0.015 mg/L	[3]
Daphnia magna (Water Flea)	NOEC (reproduction)	0.047 µg/L	[5]
Pseudokirchneriella subcapitata (Green Algae)	NOEC	>= 0.08 mg/L	[3]
Zebrafish (Danio rerio)	LC50 (96h)	> 10 mg/L	[7]
Honey Bees	Highly Toxic	[5]	

Environmental Fate and Degradation Pathways

Fluralaner's primary route of entry into the environment is through the excretion of treated animals.[8] Over 90% of the administered dose is eliminated unchanged in the feces.[5][9] This leads to the potential for environmental dissemination of the active substance for up to three months following administration.[5]

In Soil: Fluralaner is classified as very persistent in soil under aerobic conditions.[5] Its high Log P value suggests strong adsorption to soil organic matter, limiting its mobility and leaching potential.

In Aquatic Systems: While Fluralaner is considered very persistent in aerobic aquatic sediments, it has been shown to degrade under anaerobic conditions.[5] It is classified as very toxic to aquatic life with long-lasting effects.[10] Studies have shown it to be particularly toxic to aquatic invertebrates like *Daphnia magna*. [5]

Biodegradation: The primary route of degradation in the environment appears to be through microbial action in anaerobic environments.[5] The specific metabolites of this degradation pathway are not extensively detailed in the provided search results.

Abiotic Degradation: Information on the hydrolysis and photolysis of Fluralaner is limited in the provided results. However, its persistence in aerobic environments suggests that these are not major degradation pathways.

Experimental Protocols

Environmental fate studies for pesticides like Fluralaner are typically conducted following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA).[11][12]

Soil Metabolism (Aerobic and Anaerobic) - Adapted from OECD 307 & 308:

- **Test System:** A defined soil sample with known characteristics (pH, organic matter content, texture) is used.
- **Test Substance Application:** Radiolabeled Fluralaner is applied to the soil samples to facilitate tracking of the parent compound and its degradation products.
- **Incubation:** Samples are incubated in the dark at a controlled temperature and moisture level. For aerobic studies, a continuous flow of air is maintained. For anaerobic studies, an inert atmosphere (e.g., nitrogen) is established after an initial aerobic phase to reduce the system.
- **Sampling:** Soil samples are taken at various time points.
- **Analysis:** Samples are extracted and analyzed using techniques like High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS/MS) to identify and quantify Fluralaner and its metabolites.[2][13]

- Data Evaluation: The rate of degradation (DT50) is calculated, and major degradation products (those accounting for >10% of the applied radioactivity) are identified.[11]

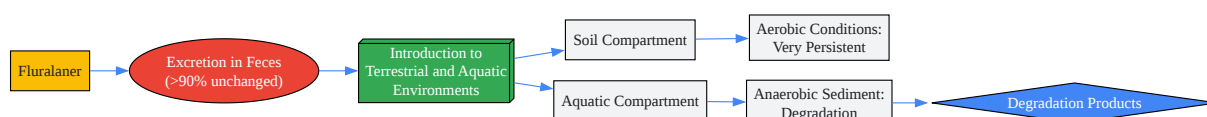
Hydrolysis - Adapted from OECD 111:

- Test System: Sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) are used.
- Test Substance Application: Fluralaner is added to the buffer solutions.
- Incubation: The solutions are incubated in the dark at a constant temperature.
- Sampling and Analysis: Aliquots are taken at various intervals and analyzed for the concentration of Fluralaner.
- Data Evaluation: The rate of hydrolysis is determined for each pH.

Photolysis - Adapted from OECD 316:

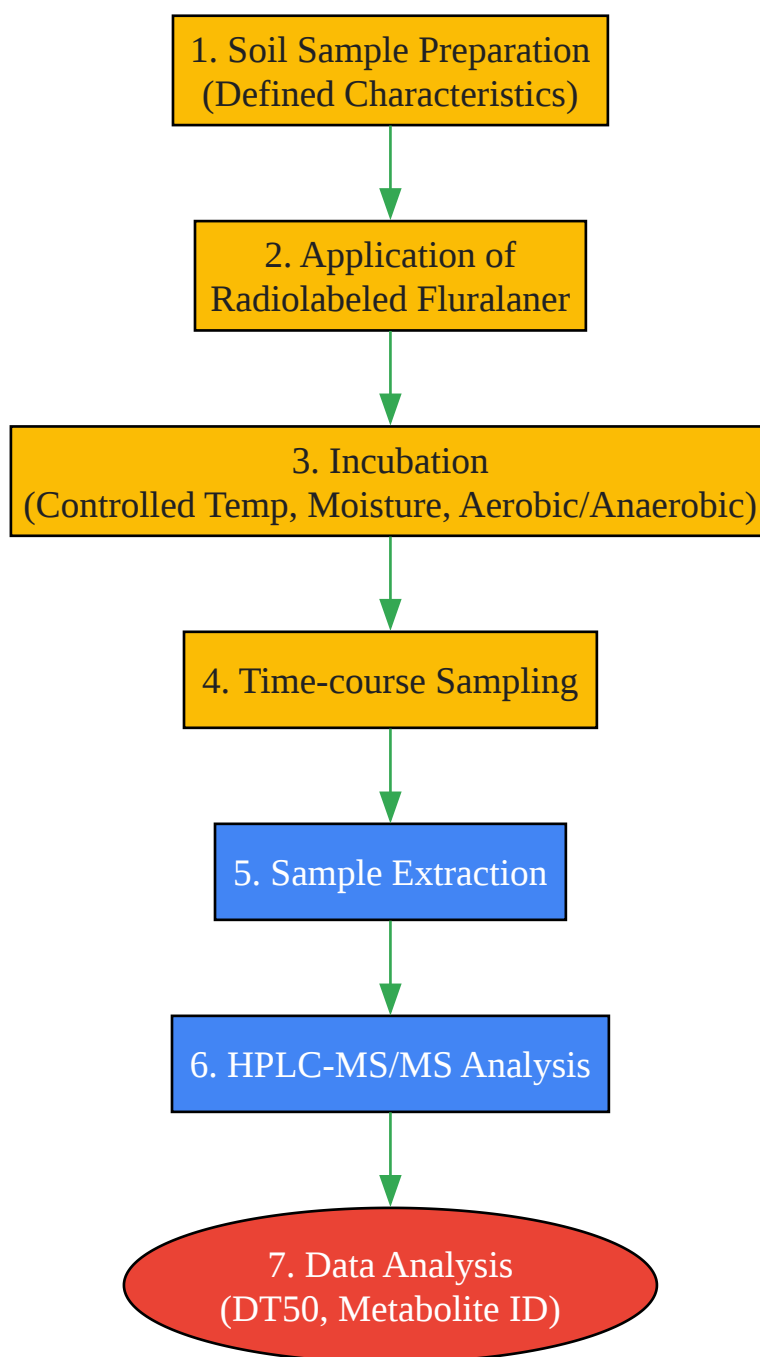
- Test System: Fluralaner is tested in a sterile aqueous solution or on a soil surface.
- Irradiation: Samples are exposed to a light source that simulates natural sunlight. Control samples are kept in the dark.
- Sampling and Analysis: Samples are collected at different time points and analyzed for the concentration of Fluralaner.
- Data Evaluation: The rate of photodegradation is calculated by comparing the degradation in the light-exposed samples to the dark controls.

Mandatory Visualization



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Caption: Environmental entry and fate of Fluralaner.



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Caption: Workflow for a soil metabolism study."}

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